

Preparation of (S,R)-CFT8634 Stock Solution for Preclinical Research

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Compound of Interest

Compound Name: (S,R)-CFT8634

Cat. No.: B15621363

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive guide for the preparation, handling, and storage of a stock solution for **(S,R)-CFT8634**, an orally bioavailable and selective PROTAC (Proteolysis Targeting Chimera) BRD9 degrader.[1] **(S,R)-CFT8634** is a valuable chemical probe for studying BRD9-mediated diseases, including certain cancers like synovial sarcoma and SMARCB1-deficient solid tumors.[2] Adherence to these protocols is crucial for ensuring the integrity, stability, and reproducibility of experimental results.

Introduction to (S,R)-CFT8634

(S,R)-CFT8634 is a heterobifunctional molecule that recruits the E3 ubiquitin ligase Cereblon (CRBN) to the bromodomain-containing protein 9 (BRD9), leading to the ubiquitination and subsequent proteasomal degradation of BRD9.[2][3] Unlike traditional inhibitors, the degrader approach offers a catalytic mode of action, enabling potent and sustained knockdown of the target protein.[4][5] Given its mechanism of action, **(S,R)-CFT8634** is a critical tool for investigating the therapeutic potential of BRD9 degradation.

Quantitative Data Summary

For ease of reference, the key physicochemical properties and recommended storage conditions for **(S,R)-CFT8634** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	2704617-96-7	[2]
Molecular Weight	710.79 g/mol	[6]
Appearance	Solid	[7]
Primary Solvent	Dimethyl Sulfoxide (DMSO)	[2][6]
Solubility in DMSO	100 mg/mL (140.69 mM)	[2]
Powder Storage	-20°C (long-term)	[6][8]
Stock Solution Storage	-80°C (up to 6 months), -20°C (up to 1 month)	[2]

Experimental Protocol: Preparation of a 10 mM (S,R)-CFT8634 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **(S,R)-CFT8634** in DMSO. This concentration is a common starting point for serial dilutions in various cellular and biochemical assays.

Materials and Equipment

- **(S,R)-CFT8634** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile, amber (light-protecting) microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filter-barrier pipette tips
- Analytical balance
- Vortex mixer

- Ultrasonic bath

Safety Precautions

As with any potent small molecule, appropriate personal protective equipment (PPE) should be worn at all times. This includes:

- Safety goggles
- Nitrile gloves
- Laboratory coat

All handling of the solid compound and preparation of the stock solution should be performed in a chemical fume hood or other suitable ventilated enclosure to avoid inhalation of the powder.

[8]

Step-by-Step Procedure

- Equilibration: Before opening, allow the vial of **(S,R)-CFT8634** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect the compound's stability and solubility.[7]
- Weighing: Carefully weigh the desired amount of **(S,R)-CFT8634** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 7.11 mg of the compound (see calculation below).

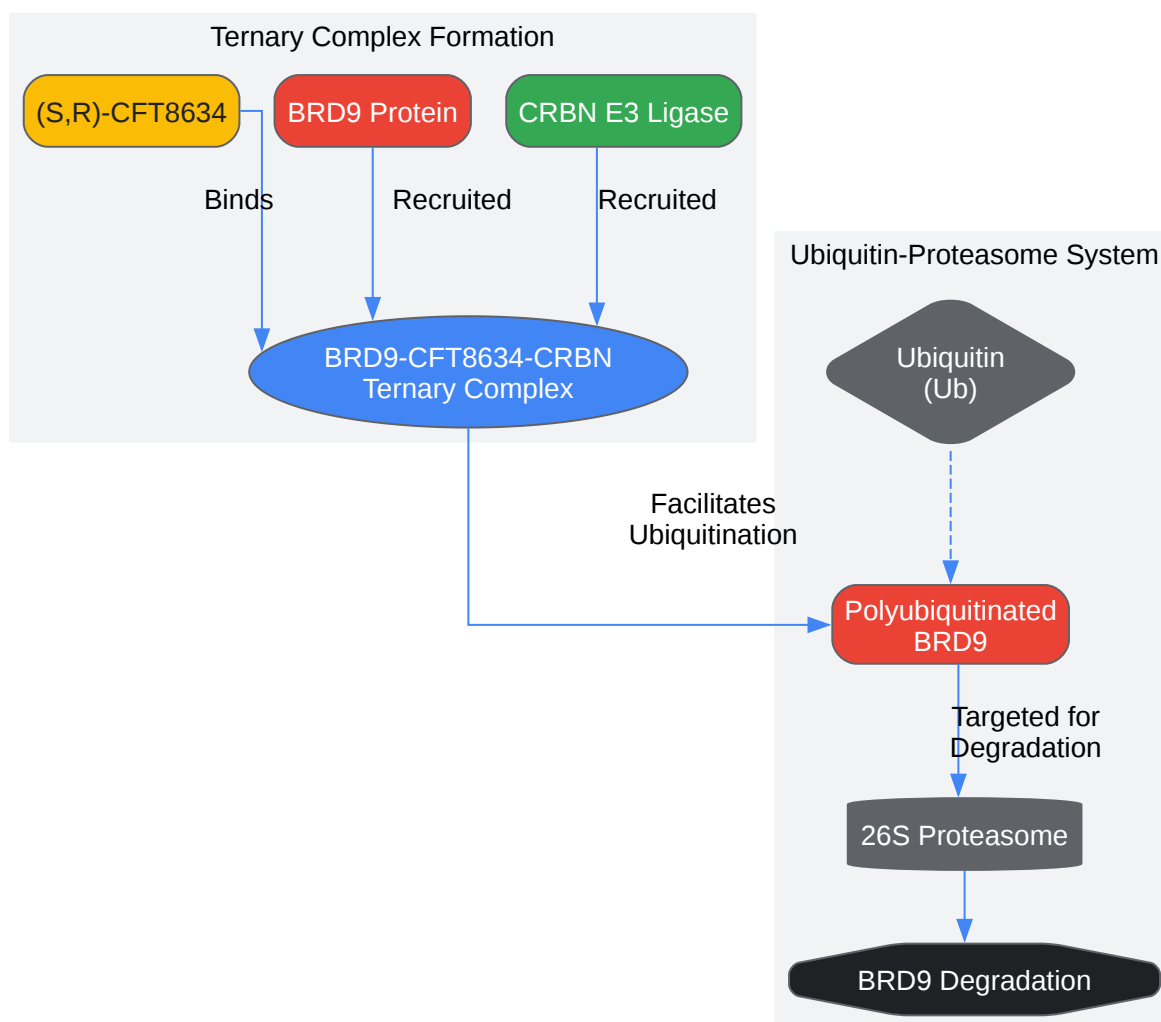
Calculation:

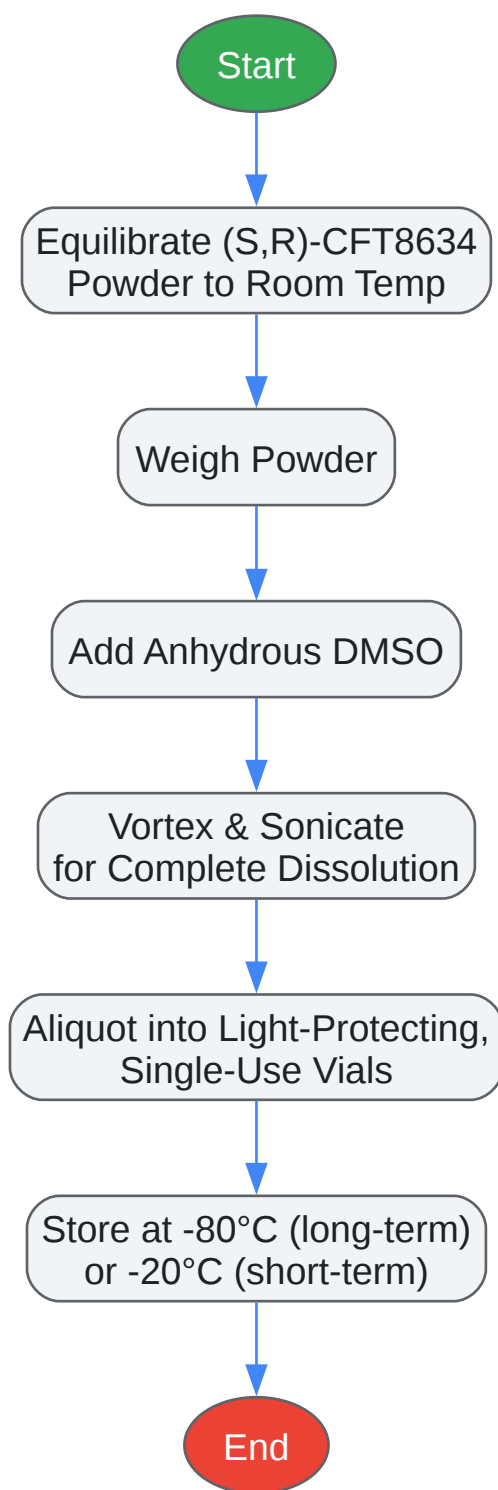
- $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
- $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 710.79 \text{ g/mol} = 0.0071079 \text{ g} = 7.11 \text{ mg}$
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **(S,R)-CFT8634** powder. For the example above, add 1 mL of DMSO. It is crucial to use newly opened, anhydrous DMSO as the compound is hygroscopic and moisture can significantly impact its solubility.[2][6]

- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes. If the compound does not fully dissolve, use an ultrasonic bath to aid dissolution.^[2] Visually inspect the solution to ensure it is clear and free of any precipitate.
- **Aliquoting:** Once the **(S,R)-CFT8634** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This practice is critical to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.^[2]^[7]
- **Storage:** Immediately store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[2] Ensure the vials are clearly labeled with the compound name, concentration, date of preparation, and solvent. For optimal stability, protect the stock solution from light.^[2]

Visualizations

Signaling Pathway of (S,R)-CFT8634 Action





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